

A Comprehensive Technical Guide to the Thermochemical Properties of Perchloryl Fluoride

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Compound of Interest

Compound Name: Perchloryl fluoride

Cat. No.: B1593512

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the thermochemical data for **perchloryl fluoride** (FClO_3). The information is compiled from peer-reviewed literature and established chemical databases, offering a centralized resource for professionals in research and development. This document presents quantitative data in structured tables, details relevant experimental methodologies, and includes visualizations of key chemical processes and workflows.

Thermochemical and Physical Properties

Perchloryl fluoride is a colorless, toxic gas with a characteristic sweet odor.^[1] While it has a relatively small positive enthalpy of formation, it is kinetically stable, decomposing only at temperatures around 400 °C.^[2] It is a powerful oxidizing and fluorinating agent.^[2] The key thermochemical and physical properties of **perchloryl fluoride** are summarized in the tables below.

Key Thermochemical Data

The following table summarizes the standard state (298.15 K and 1 bar) thermochemical values for **perchloryl fluoride** in the gas phase.

Property	Symbol (Unit)	Value	Reference(s)
Standard Enthalpy of Formation (Gas)	$\Delta_f H^\circ_{\text{gas}}$ (kJ/mol)	-21.42 \pm 2.90	[3]
Standard Molar Entropy (Gas)	S°_{gas} (J/mol·K)	278.97	[2]
Heat Capacity (Gas, 298.15 K)	C_p (J/mol·K)	64.89	[3]
Enthalpy of Formation (Gas, 0 K)	$\Delta_f H^\circ_{\text{gas}}$ (kJ/mol)	-12.69 \pm 2.90	[3]
Integrated Heat Capacity (0 K to 298.15 K)	$H^\circ_{298} - H^\circ_0$ (kJ/mol)	13.30	[3]

Physical Properties

Property	Value	Reference(s)
Molecular Formula	FCIO ₃	[4]
Molar Mass	102.45 g/mol	[5]
Melting Point	-147.8 °C (125.3 K)	[2]
Boiling Point	-46.7 °C (226.5 K)	[2]
Density (liquid, 20 °C)	1.434 g/cm ³	[6]
Heat of Vaporization	4.6 kcal/mol (19.25 kJ/mol)	[6]
Critical Temperature	95.2 °C (368.3 K)	[2]
Critical Pressure	53 atm (5,400 kPa)	[2]

Gas Phase Heat Capacity (Shomate Equation)

The heat capacity (C_p) of **perchloryl fluoride** in the gas phase can be calculated over a range of temperatures using the Shomate equation parameters provided by the National Institute of Standards and Technology (NIST).

Equation: $C_p^\circ = A + Bt + Ct^2 + D \cdot t^3 + E/t^2$ where:

- C_p° = heat capacity (J/mol·K)
- t = temperature (K) / 1000

The following table lists the Shomate equation coefficients for two temperature ranges.

Temperature Range (K)	A	B	C	D	E	Reference
298.15 - 1200	36.66519	152.4842	-125.8631	37.21241	-0.625788	[7]
1200 - 6000	107.0485	0.561539	-0.110696	0.007508	-7.743538	[7]

Experimental Protocols

The thermochemical data presented in this guide are derived from various experimental studies. Below are detailed descriptions of the methodologies employed in key experiments.

Synthesis of Perchloryl Fluoride

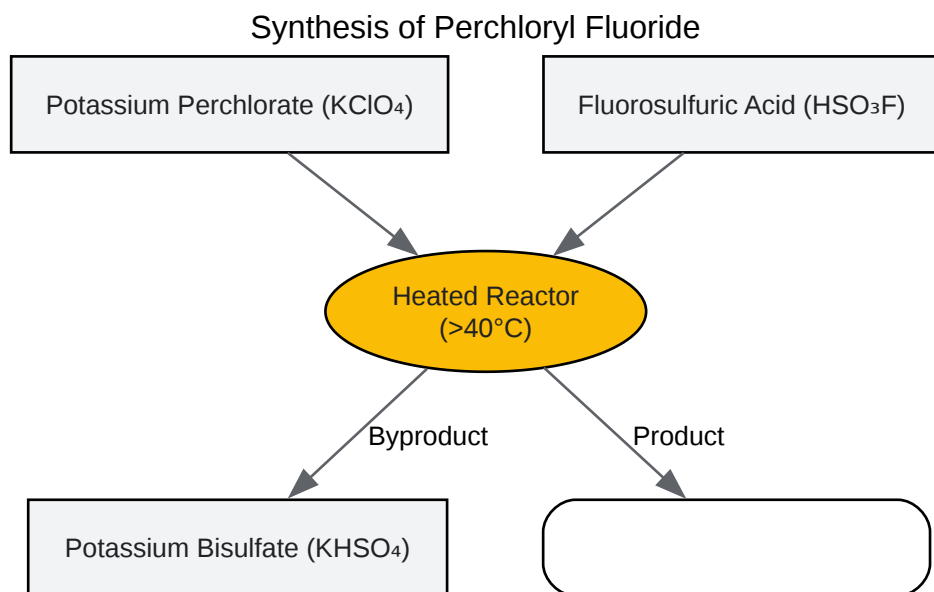
Perchloryl fluoride can be synthesized through several methods, primarily involving the fluorination of perchlorates.

Method 1: Reaction of Potassium Perchlorate with Fluorosulfuric Acid A common laboratory and industrial synthesis involves the reaction of an inorganic perchlorate, such as potassium perchlorate ($KClO_4$), with an excess of fluorosulfuric acid (HSO_3F). [2][6]

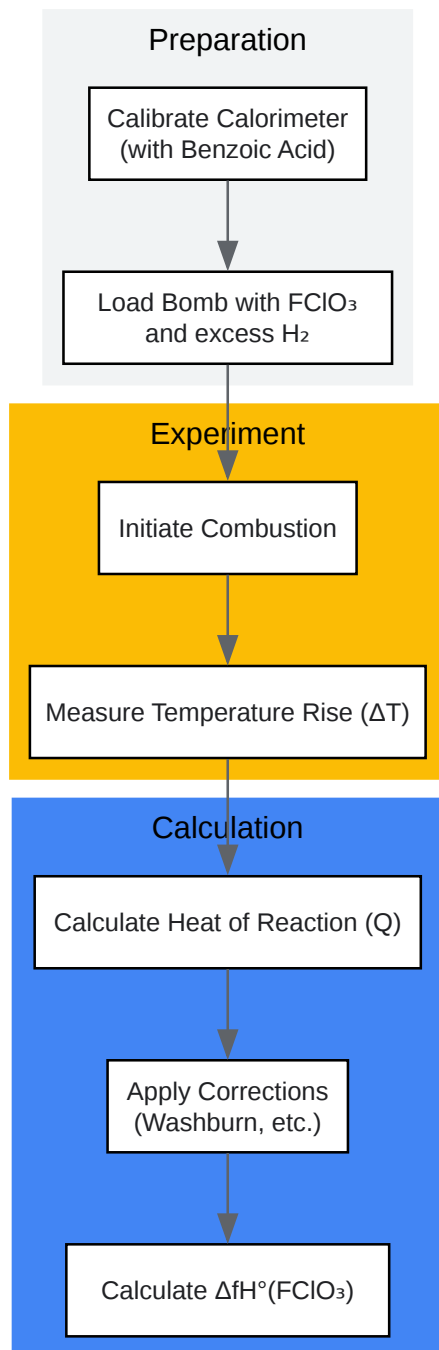
- Procedure:
 - Potassium perchlorate is mixed with approximately 10 parts by weight of fluosulfonic acid. [6]
 - The mixture is agitated and heated to a temperature of at least 40 °C. [6]

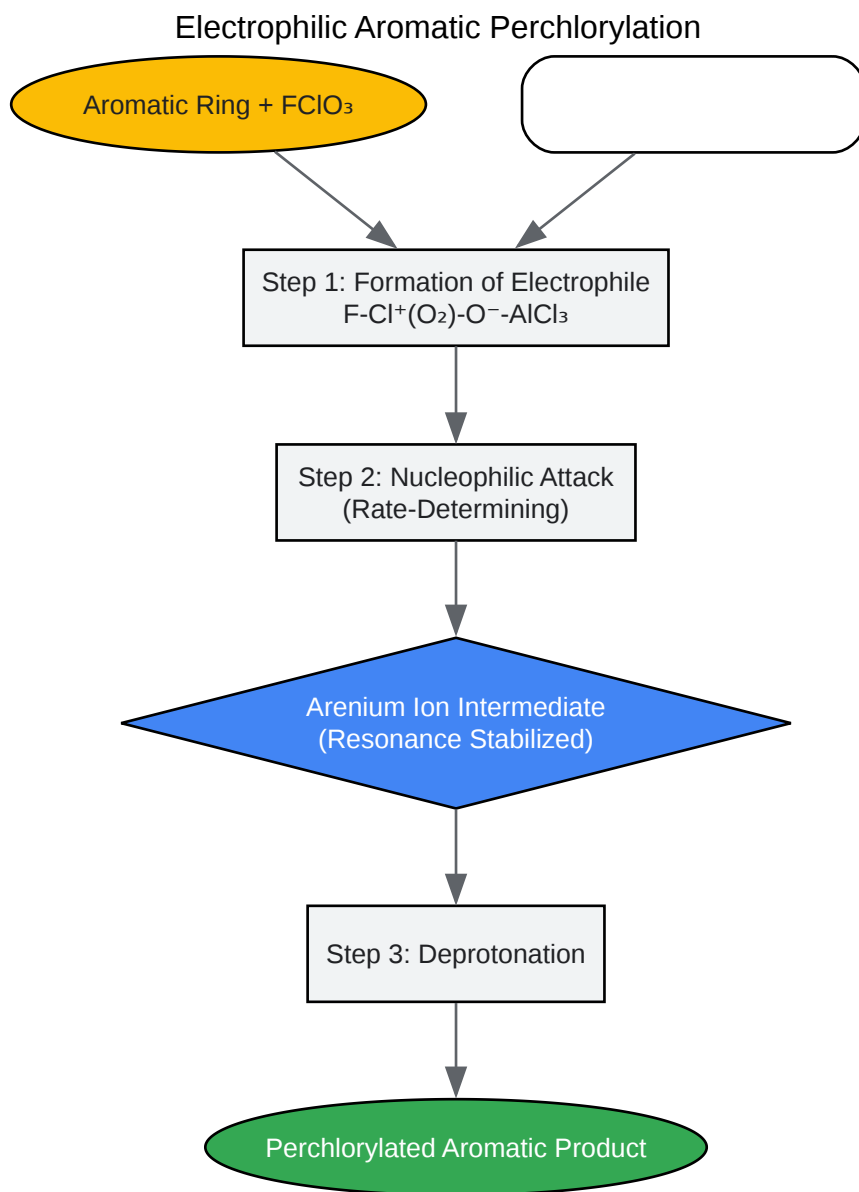
- **Perchloryl fluoride** gas evolves from the reaction mixture, typically in a temperature range of 50-125 °C.[6]
- The evolved gas is then collected and purified.

The overall reaction is: $\text{KClO}_4 + \text{HSO}_3\text{F} \rightarrow \text{KHSO}_4 + \text{FCIO}_3$ [2]



Workflow for Determining Enthalpy of Formation





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